

# Literature Review: 2-Methoxyquinoline-4-carbaldehyde - A Data Deficient Landscape

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## Compound of Interest

Compound Name: 2-Methoxyquinoline-4-carbaldehyde

Cat. No.: B3296527

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An In-depth Technical Guide on a Seemingly Undocumented Compound

Audience: Researchers, scientists, and drug development professionals.

Core Finding: Despite a comprehensive literature search, there is a significant lack of published experimental data for **2-Methoxyquinoline-4-carbaldehyde**. Publicly available chemical databases contain predicted properties for this compound but lack experimental synthesis, characterization, or biological activity data.<sup>[1]</sup> This technical guide will instead focus on its close structural isomer, 2-Methoxyquinoline-3-carbaldehyde, for which there is a body of published experimental work. The information presented below pertains exclusively to the 3-carbaldehyde isomer and is provided to give researchers insights into the properties and methodologies associated with this class of compounds.

## Physicochemical Properties of 2-Methoxyquinoline-3-carbaldehyde

A summary of the key physicochemical and computed properties of 2-Methoxyquinoline-3-carbaldehyde is provided below. This data is essential for its identification and use in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>9</sub> NO <sub>2</sub>	PubChem[2]
Molecular Weight	187.19 g/mol	PubChem[2]
Monoisotopic Mass	187.063328530 Da	PubChem[2]
CAS Number	139549-06-7	Biosynth[3]
IUPAC Name	2-methoxyquinoline-3-carbaldehyde	PubChem[2]
SMILES	<chem>COC1=NC2=CC=CC=C2C=C1C=O</chem>	PubChem[2]
XLogP3	2.0	PubChemLite[4]
Physical Description	Colorless solid	PMC[2]

## Synthesis of 2-Methoxyquinoline-3-carbaldehyde

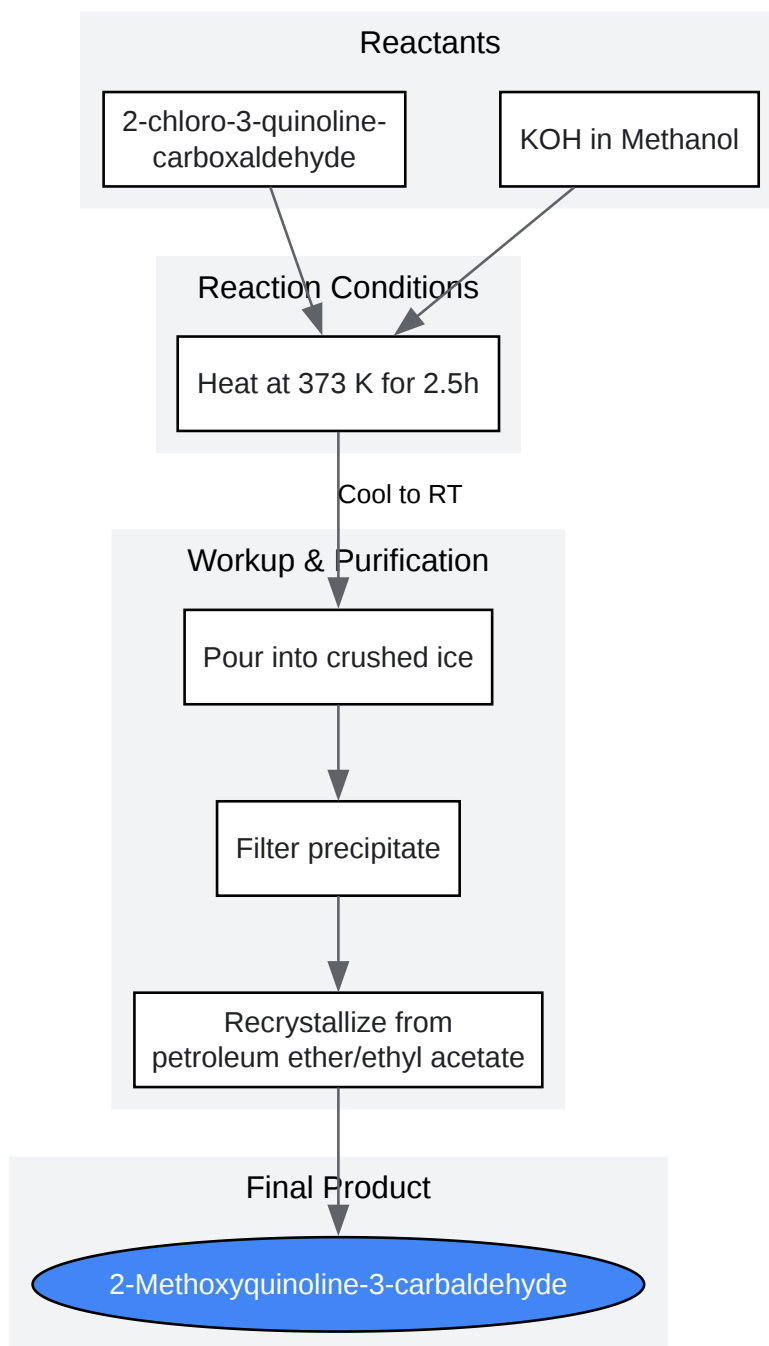
The synthesis of 2-Methoxyquinoline-3-carbaldehyde has been reported via the nucleophilic substitution of 2-chloro-3-quinolinecarboxaldehyde.

### Experimental Protocol:

To a solution of potassium hydroxide (1 g, 17.8 mmol) in methanol (50 ml), 2-chloro-3-quinolinecarboxaldehyde (2.5 g, 13.1 mmol) was added. The resulting mixture was heated to 373 K (100 °C) for 2.5 hours. After cooling to room temperature, the reaction mixture was poured into 200 g of crushed ice. The precipitate that formed was collected by filtration. The crude product was then purified by recrystallization from a petroleum ether-ethyl acetate mixture to yield the final product as a colorless solid.[2][5]

Below is a workflow diagram illustrating this synthesis process.

## Synthesis Workflow of 2-Methoxyquinoline-3-carbaldehyde

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Caption: Synthesis workflow for 2-Methoxyquinoline-3-carbaldehyde.

## Spectroscopic and Crystallographic Data

Detailed spectroscopic and crystallographic data are crucial for the unambiguous identification and structural elucidation of the compound.

### Crystal Structure Data

The crystal structure of 2-Methoxyquinoline-3-carbaldehyde has been determined by single-crystal X-ray diffraction.<sup>[2]</sup>

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 <sub>1</sub> /c
Unit Cell Dimensions	a = 8.8206 (6) Å b = 4.8446 (3) Å c = 21.6828 (14) Å β = 90.612 (4)°
Volume (V)	926.50 (10) Å <sup>3</sup>
Z	4
Radiation	Mo Kα
Temperature	293 K
R-factor	0.044
wR-factor	0.130

Data sourced from Chandraprakash et al. (2010).<sup>[2][5]</sup>

## Biological Activity

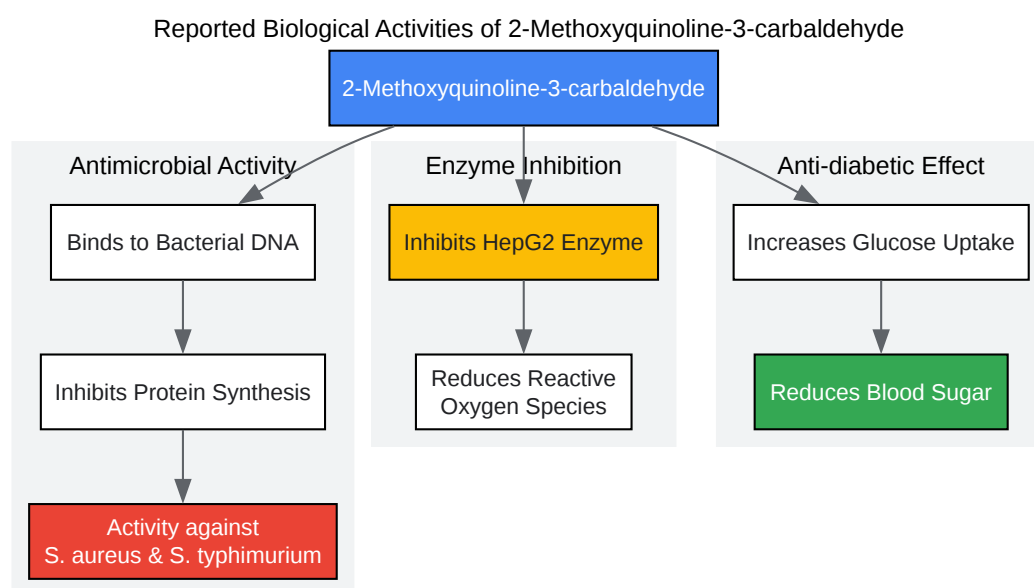
While extensive biological data is not available, 2-Methoxyquinoline-3-carbaldehyde has been reported to exhibit some interesting biological properties.

### Antimicrobial and Enzyme Inhibitory Activity

2-Methoxyquinoline-3-carbaldehyde has been described as a novel oxadiazole derivative with in vitro antimicrobial activity against *Staphylococcus aureus* and *Salmonella typhimurium*. It is

also reported to have inhibitory properties against the HepG2 enzyme, which is involved in the production of reactive oxygen species by neutrophils. The proposed mechanism of its antibacterial action is through binding to bacterial DNA and inhibiting protein synthesis. Additionally, it has been noted to have anti-diabetic effects, increasing glucose uptake and reducing blood sugar levels in mice.[3]

The logical relationship of its reported biological activities is depicted in the following diagram.



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Caption: Logical flow of the reported biological activities.

## Conclusion

The available scientific literature provides a foundational understanding of 2-Methoxyquinoline-3-carbaldehyde, covering its synthesis, structural characterization, and preliminary biological

activities. However, for the specifically requested **2-Methoxyquinoline-4-carbaldehyde**, there is a notable absence of experimental data. This suggests that the 4-carbaldehyde isomer is either a novel compound that has not yet been synthesized or characterized, or the relevant research has not been published in the public domain. Researchers interested in this specific isomer may need to undertake its synthesis and characterization as a novel contribution to the field. The detailed information provided for the 3-carbaldehyde isomer can serve as a valuable reference for such an endeavor.

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## References

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